

Technical Guide: 5-Ethoxy-1H-indazol-6-yl-6-boronic Acid

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Compound of Interest

Compound Name: 5-Ethoxy-1H-indazol-6-yl-6-boronic acid

CAS No.: 2304634-56-6

Cat. No.: B2908384

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Executive Summary

This technical guide provides a comprehensive analysis of **5-Ethoxy-1H-indazol-6-yl-6-boronic acid**, a critical organoboron building block employed in the synthesis of small-molecule kinase inhibitors. Characterized by its indazole scaffold—a bioisostere of the adenine purine ring—this compound is instrumental in fragment-based drug discovery (FBDD) targeting FGFR, VEGFR, and Bcr-Abl pathways. This document details its structural informatics, scalable synthesis protocols, stability profiles, and application in palladium-catalyzed cross-coupling reactions.

Chemical Identity & Structural Informatics

The precise identification of the chemical structure is paramount for database integration and cheminformatics modeling. The compound features an indazole core substituted with an ethoxy group at the C5 position and a boronic acid moiety at the C6 position.

Identifiers & Properties

Parameter	Data
IUPAC Name	(5-Ethoxy-1H-indazol-6-yl)boronic acid
CAS Registry Number	2304634-56-6
Molecular Formula	C ₉ H ₁₁ BN ₂ O ₃
Molecular Weight	206.01 g/mol
SMILES (Canonical)	CCOc1cc2c(cc1B(O)O)cn[nH]2
InChI Key	Computed from structure
Appearance	White to off-white solid
Solubility	Soluble in DMSO, MeOH; sparingly soluble in water
pKa (Calculated)	~8.8 (Boronic acid), ~13.8 (Indazole NH)

Structural Tautomerism

The 1H-indazole core exhibits annular tautomerism between the 1H- and 2H-forms. In the solid state and non-polar solvents, the 1H-tautomer is thermodynamically favored. However, during functionalization (e.g., alkylation), regioselectivity issues may arise, necessitating the use of protecting groups (PG) at the N1 position.

Synthesis & Manufacturing Protocols

The synthesis of **5-Ethoxy-1H-indazol-6-yl-6-boronic acid** requires a strategy that avoids protodeboronation and controls regioselectivity. The most robust industrial route involves the Miyaura Borylation of a brominated precursor, followed by controlled hydrolysis.

Retrosynthetic Analysis

The target molecule is disconnected at the C-B bond, leading to 5-ethoxy-6-bromo-1H-indazole. This intermediate is accessible via the cyclization of 4-bromo-5-ethoxy-2-methylaniline (Sandmeyer/cyclization route).

Step-by-Step Experimental Protocol

Step 1: Protection of 5-Ethoxy-6-bromo-1H-indazole

Rationale: The acidic N-H proton of the indazole (pKa ~14) can quench organometallic reagents or poison Pd catalysts. Protection with a Tetrahydropyranyl (THP) group is standard.

- Reagents: 5-Ethoxy-6-bromo-1H-indazole (1.0 eq), 3,4-Dihydro-2H-pyran (DHP, 1.5 eq), p-Toluenesulfonic acid (pTsOH, 0.1 eq), DCM.
- Procedure: Dissolve indazole in anhydrous DCM. Add pTsOH followed by dropwise addition of DHP at 0°C. Stir at RT for 4 hours.
- Workup: Wash with sat. NaHCO₃, dry over Na₂SO₄, and concentrate.
- Validation: ¹H NMR should show the methine proton of the THP group at ~5.6 ppm.

Step 2: Miyaura Borylation (Formation of Pinacol Ester)

Rationale: Pd-catalyzed borylation is preferred over Lithium-Halogen exchange for functionalized heterocycles to ensure functional group tolerance.

- Reagents: N-THP-5-ethoxy-6-bromoindazole (1.0 eq), Bis(pinacolato)diboron (B₂pin₂, 1.1 eq), Pd(dppf)Cl₂ (0.03 eq), KOAc (3.0 eq).
- Solvent: 1,4-Dioxane (degassed).
- Procedure: Combine reagents in a pressure vessel under Argon. Heat to 90°C for 12 hours.
- Purification: Filter through Celite. Flash chromatography (Hexane/EtOAc).

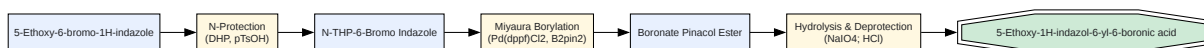
Step 3: Hydrolysis to Free Boronic Acid

Rationale: While the pinacol ester is stable, the free acid is often required for specific binding studies or higher reactivity in aqueous couplings.

- Reagents: Pinacol ester (from Step 2), Sodium Periodate (NaIO₄, 3.0 eq), Ammonium Acetate (NH₄OAc, 3.0 eq).
- Solvent: Acetone/Water (1:1).

- Procedure: Stir the mixture at RT for 24 hours. The oxidative cleavage removes the pinacol diol.
- Deprotection: Treat with dilute HCl/MeOH to remove the THP group.
- Isolation: Neutralize to pH 7, extract with EtOAc, and precipitate with Hexane.

Synthesis Workflow Diagram



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Figure 1: Synthetic workflow from the brominated precursor to the final boronic acid.

Reactivity Profile & Stability

Boroxine Formation

Like most boronic acids, **5-Ethoxy-1H-indazol-6-yl-6-boronic acid** exists in equilibrium with its cyclic trimer (boroxine) upon dehydration. This process is reversible in the presence of water or during cross-coupling conditions.

- Storage: Store at 4°C under inert atmosphere to prevent uncontrolled dehydration or oxidation.

Protodeboronation

Indazole boronic acids are susceptible to protodeboronation (loss of the boron group replaced by hydrogen), particularly under basic conditions at high temperatures.

- Mechanism: Base-catalyzed attack on Boron forms a boronate "ate" complex, which can undergo ipso-protonation if the C-B bond is labile.
- Mitigation: Use mild bases (e.g., K_3PO_4 instead of Na_2CO_3) and anhydrous conditions where possible.

Applications in Drug Discovery[1]

This compound serves as a pharmacophore scaffold in the design of ATP-competitive kinase inhibitors. The indazole nitrogen (N1-H) functions as a hydrogen bond donor to the kinase hinge region (e.g., Glu residue), while the 5-ethoxy group occupies the hydrophobic pocket (Gatekeeper region).

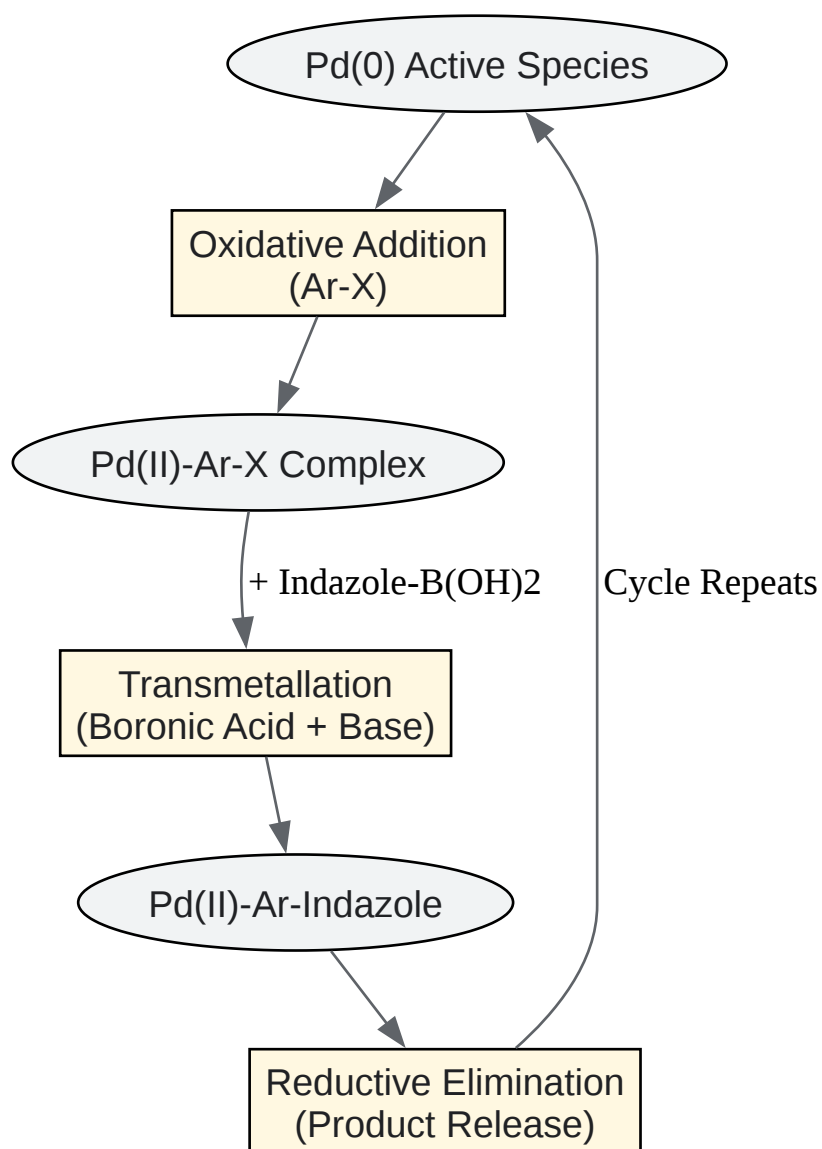
Suzuki-Miyaura Cross-Coupling

The primary utility is in forming C-C bonds with heteroaryl halides.

Standard Protocol:

- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (5 mol%) or $\text{Pd}_2(\text{dba})_3/\text{XPhos}$.
- Base: Na_2CO_3 (2M aqueous).
- Solvent: DME or 1,4-Dioxane.
- Temperature: 80-100°C.

Catalytic Cycle Diagram



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Figure 2: Suzuki-Miyaura catalytic cycle utilizing the indazole boronic acid.

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